

Riboflavin-13C4,15N2 CAS number and molecular weight

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Compound of Interest

Compound Name: Riboflavin-13C4,15N2

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In-Depth Technical Guide: Riboflavin-13C4,15N2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Riboflavin-13C4,15N2**, a stable isotope-labeled form of Vitamin B2. It is intended to serve as a core resource for professionals in research and drug development who utilize advanced analytical techniques for quantitative analysis and metabolic studies.

Core Compound Data

Riboflavin-13C4,15N2 is an isotopologue of riboflavin where four carbon atoms and two nitrogen atoms in the isoalloxazine ring have been replaced with their respective heavy isotopes, 13C and 15N. This labeling results in a precise mass shift, making it an ideal internal standard for mass spectrometry-based applications.



Parameter	Value	Reference
CAS Number	1217461-14-7	[1]
Molecular Weight	382.32 g/mol	[2]
Chemical Formula	¹³ C ₄ C ₁₃ H ₂₀ ¹⁵ N ₂ N ₂ O ₆	[2]
Appearance	Not specified, likely a solid	
Applications	Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS; tracer for metabolic studies.[3]	

Applications in Research and Development

The primary application of **Riboflavin-13C4,15N2** is as an internal standard in isotope dilution mass spectrometry for the accurate quantification of riboflavin in various biological matrices.[3] Its utility extends to:

- Clinical Diagnostics: Assessing vitamin B2 deficiency or monitoring supplementation therapy.
- Pharmacokinetic Studies: Determining the absorption, distribution, metabolism, and excretion (ADME) of riboflavin from pharmaceuticals or fortified foods.
- Metabolic Research: Tracing the metabolic fate of riboflavin and its incorporation into flavin mononucleotide (FMN) and flavin adenine dinucleotide (FAD).
- Food Science: Quantifying riboflavin content in food products and dietary supplements.

Experimental Protocols Quantification of Riboflavin in Beagle Dog Plasma by LC-MS/MS

This section outlines a representative protocol for the quantification of riboflavin in plasma using **Riboflavin-13C4,15N2** as an internal standard (IS).



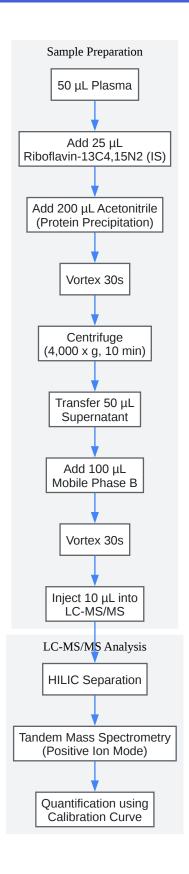
- 1. Materials and Reagents:
- Riboflavin standard
- Riboflavin-13C4,15N2 (Internal Standard)
- Acetonitrile (ACN)
- Formic acid
- Ammonium formate
- Bovine Serum Albumin (BSA) in Phosphate Buffered Saline (PBS) (4%) as a surrogate matrix
- Beagle dog plasma
- 2. Sample Preparation:
- To 50 μL of plasma, add 25 μL of the **Riboflavin-13C4,15N2** internal standard solution.
- Vortex-mix the sample with 200 μL of acetonitrile for 30 seconds to precipitate proteins.
- Centrifuge the mixture at 4,000 x g for 10 minutes.
- Transfer 50 μL of the supernatant to a clean HPLC vial.
- Add 100 μL of the mobile phase B (see below) to the vial and vortex for 30 seconds.
- Inject 10 μL of the prepared sample into the LC-MS/MS system.
- 3. LC-MS/MS Conditions:
- LC System: Agilent 1290 UHPLC or equivalent.
- Column: A hydrophilic interaction liquid chromatography (HILIC) column is recommended for separation.
- Mobile Phase A: 0.1% (v/v) aqueous formic acid with 10 mM ammonium formate.



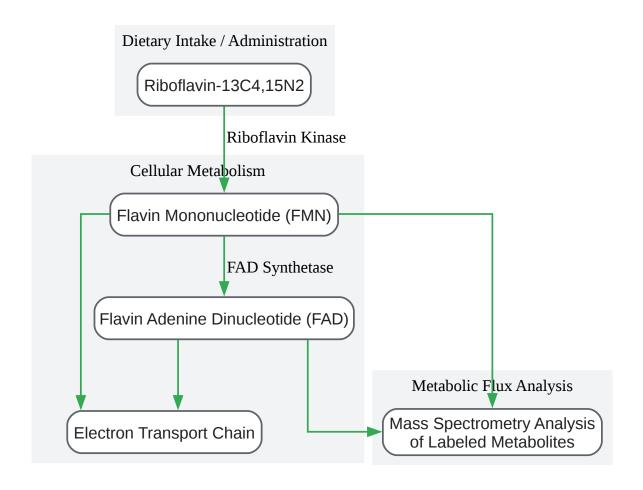
- Mobile Phase B: Acetonitrile with 0.1% (v/v) formic acid.
- Elution: Gradient elution.
- Mass Spectrometer: Agilent 6460C tandem mass spectrometer or equivalent, operated in positive-ion mode.
- Quantification: A calibration curve is generated using a surrogate matrix (4% BSA in PBS)
 due to the endogenous presence of riboflavin. The curve is constructed by plotting the peak
 area ratio of riboflavin to the internal standard against the nominal concentrations of the
 riboflavin standards.

Mandatory Visualizations









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References

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